

Spectroscopic Profile of [4-(Trifluoromethyl)phenyl]thiourea: A Technical Guide

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Compound of Interest

Compound Name: [4-(Trifluoromethyl)phenyl]thiourea

Cat. No.: B162154

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for the compound **[4-(Trifluoromethyl)phenyl]thiourea**. This document details the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, supported by detailed experimental protocols. The information herein is intended to serve as a valuable resource for researchers in the fields of medicinal chemistry, materials science, and organic synthesis.

Spectroscopic Data Summary

The following tables summarize the key quantitative spectroscopic data for **[4-(Trifluoromethyl)phenyl]thiourea**. This data is compiled from a combination of experimental findings for closely related analogs and predicted values based on established spectroscopic principles.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ¹H NMR Data (Predicted)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.65	d	2H	Ar-H (ortho to CF ₃)
~7.55	d	2H	Ar-H (meta to CF ₃)
~9.70	s (br)	1H	NH
~7.80	s (br)	2H	NH ₂

Solvent: DMSO-d₆

Table 2: ¹³C NMR Data (Predicted)

Chemical Shift (δ , ppm)	Assignment
~181.5	C=S
~142.0	Ar-C (ipso to NH)
~126.0 (q)	Ar-C (ortho to CF ₃)
~125.5	Ar-C (meta to CF ₃)
~124.0 (q)	CF ₃
~123.0	Ar-C (para to NH)

Solvent: DMSO-d₆

Infrared (IR) Spectroscopy

Table 3: Key IR Absorptions

Wavenumber (cm ⁻¹)	Intensity	Assignment
3400-3100	Strong, Broad	N-H Stretching (NH and NH ₂)
~1620	Medium	N-H Bending
~1540	Strong	C-N Stretching / N-H Bending
~1325	Very Strong	C-F Stretching (asymmetric)
~1120	Strong	C-F Stretching (symmetric)
~1100	Strong	C=S Stretching

Mass Spectrometry (MS)

Table 4: Expected Mass Spectrometry Fragments (Electron Ionization)

m/z	Proposed Fragment
220	[M] ⁺ (Molecular Ion)
201	[M - F] ⁺
160	[M - NH ₂ CS] ⁺
145	[C ₇ H ₄ F ₃] ⁺
69	[CF ₃] ⁺

Experimental Protocols

Detailed methodologies for acquiring the spectroscopic data are provided below. These protocols are generalized and may require optimization based on the specific instrumentation used.

Nuclear Magnetic Resonance (NMR) Spectroscopy

A solution of **[4-(Trifluoromethyl)phenyl]thiourea** (approximately 10-20 mg) is prepared in a suitable deuterated solvent, typically dimethyl sulfoxide-d₆ (DMSO-d₆) or chloroform-d (CDCl₃), in a standard 5 mm NMR tube. ¹H and ¹³C NMR spectra are recorded on a spectrometer

operating at a frequency of 400 MHz or higher. Chemical shifts are reported in parts per million (ppm) relative to the residual solvent peak.

Fourier-Transform Infrared (FT-IR) Spectroscopy

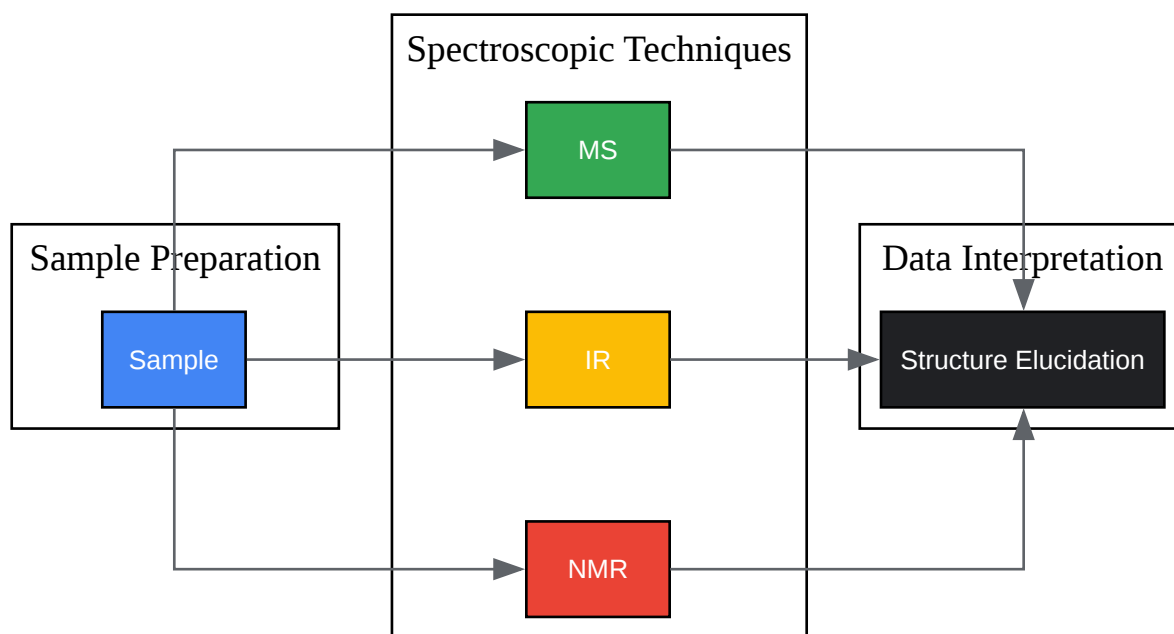
The FT-IR spectrum of solid **[4-(Trifluoromethyl)phenyl]thiourea** can be obtained using the Potassium Bromide (KBr) pellet method. A small amount of the finely ground sample (1-2 mg) is intimately mixed with approximately 100-200 mg of dry KBr powder. The mixture is then pressed into a thin, transparent pellet using a hydraulic press. The spectrum is recorded in the range of 4000-400 cm^{-1} .

Mass Spectrometry (MS)

Mass spectra are typically acquired using an electron ionization (EI) source. The sample is introduced into the mass spectrometer, often via a direct insertion probe or after separation by gas chromatography. The molecules are ionized by a high-energy electron beam (typically 70 eV), leading to the formation of a molecular ion and various fragment ions. The ions are then separated based on their mass-to-charge ratio (m/z) by a mass analyzer.

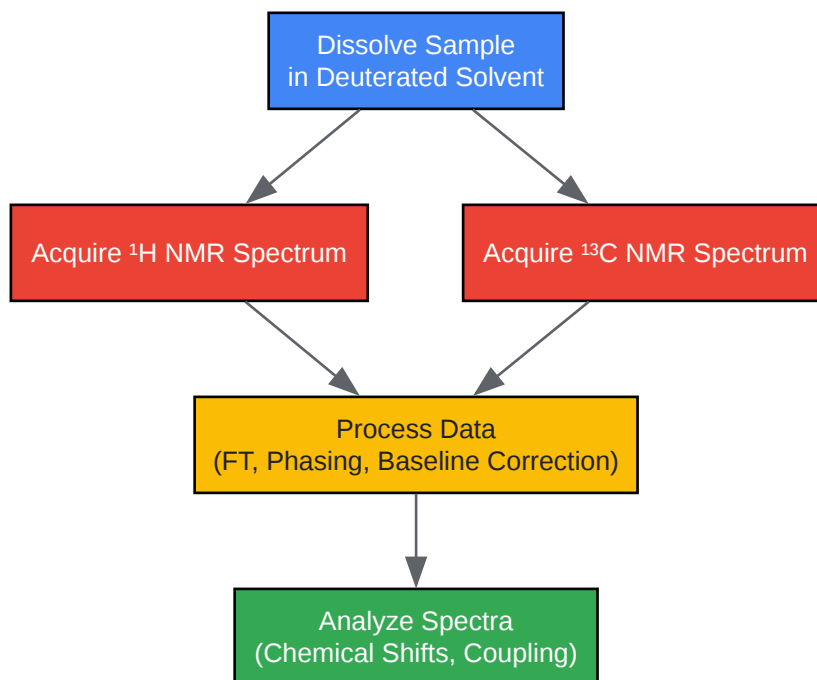
Visualizations

The following diagrams illustrate the general workflow for the spectroscopic analysis of **[4-(Trifluoromethyl)phenyl]thiourea**.



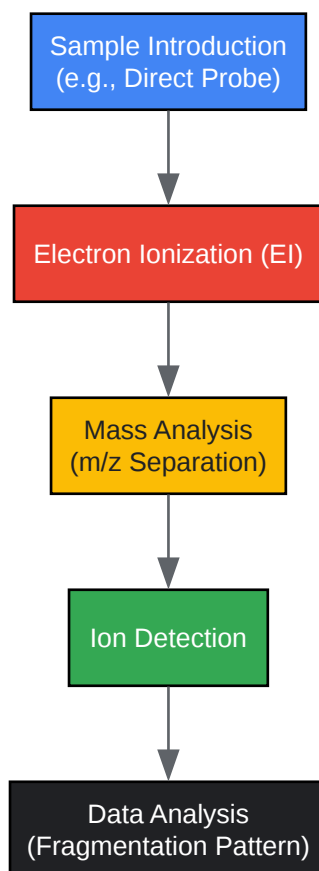
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Caption: General workflow for spectroscopic analysis.



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Caption: Experimental workflow for NMR spectroscopy.



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Caption: Experimental workflow for Mass Spectrometry.

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